

# Physical and chemical properties of Thiochrome

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## Compound of Interest

Compound Name: Thiochrome

Cat. No.: B1210408

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## Thiochrome: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **thiochrome**, a highly fluorescent tricyclic compound derived from the oxidation of thiamine (Vitamin B1). This document details experimental protocols for its synthesis and analysis, and presents key quantitative data in a structured format. It is intended to be a valuable resource for researchers and professionals involved in analytical chemistry, biochemistry, and drug development.

### Core Physical and Chemical Properties

**Thiochrome** is a yellow, crystalline solid at room temperature.<sup>[1][2]</sup> Its distinct fluorescence is the basis for the most common methods of thiamine quantification.<sup>[3][4]</sup> The core physical and chemical properties of **thiochrome** are summarized in the tables below.

### Table 1: Physical Properties of Thiochrome

Property	Value
Appearance	Yellow solid[1]
Melting Point	228.8 °C (443.8 °F; 501.9 K)
Boiling Point (estimated)	462.6 °C at 760 mmHg
Density (approximate)	1.49 g/cm <sup>3</sup>
Solubility	Limited solubility in water; soluble in organic solvents such as methanol, ethanol, and chloroform.

**Table 2: Chemical and Spectroscopic Properties of Thiochrome**

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>4</sub> OS
Molecular Weight	262.33 g/mol
UV-Vis Absorption (λ <sub>max</sub> )	Approximately 370 nm
Molar Absorptivity (at 370 nm)	~19,800 M <sup>-1</sup> cm <sup>-1</sup> to 20,400 M <sup>-1</sup> cm <sup>-1</sup>
Fluorescence Excitation (λ <sub>ex</sub> )	Approximately 360-370 nm
Fluorescence Emission (λ <sub>em</sub> )	Approximately 440-450 nm
Fluorescence Quantum Yield	Can be as high as 11% in aqueous solution.

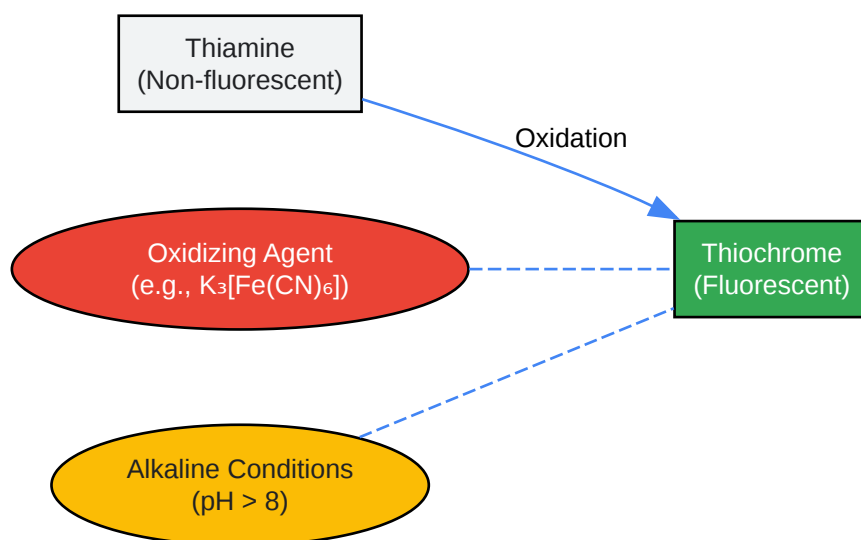
## Synthesis and Derivatization

**Thiochrome** is primarily synthesized through the oxidation of thiamine. This reaction is fundamental to the analytical determination of thiamine.

## Conversion of Thiamine to Thiochrome

The oxidation of thiamine to **thiochrome** is typically carried out in an alkaline medium using an oxidizing agent. Potassium ferricyanide is a commonly used and cost-effective oxidizing agent.

The reaction involves the formation of a tricyclic ring system, which is responsible for the compound's characteristic fluorescence. Other oxidizing agents that can be used include cyanogen bromide and mercury(II) chloride.



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**Figure 1:** Conversion of Thiamine to **Thiochrome**.

## Experimental Protocol: Synthesis of Thiochrome from Thiamine

This protocol describes a general method for the synthesis of **thiochrome** from thiamine hydrochloride using potassium ferricyanide.

Materials:

- Thiamine hydrochloride
- Potassium ferricyanide ( $K_3[Fe(CN)_6]$ )
- Sodium hydroxide (NaOH)
- Methanol
- Distilled water

- Chloroform (for extraction and purification)
- Anhydrous sodium sulfate

Procedure:

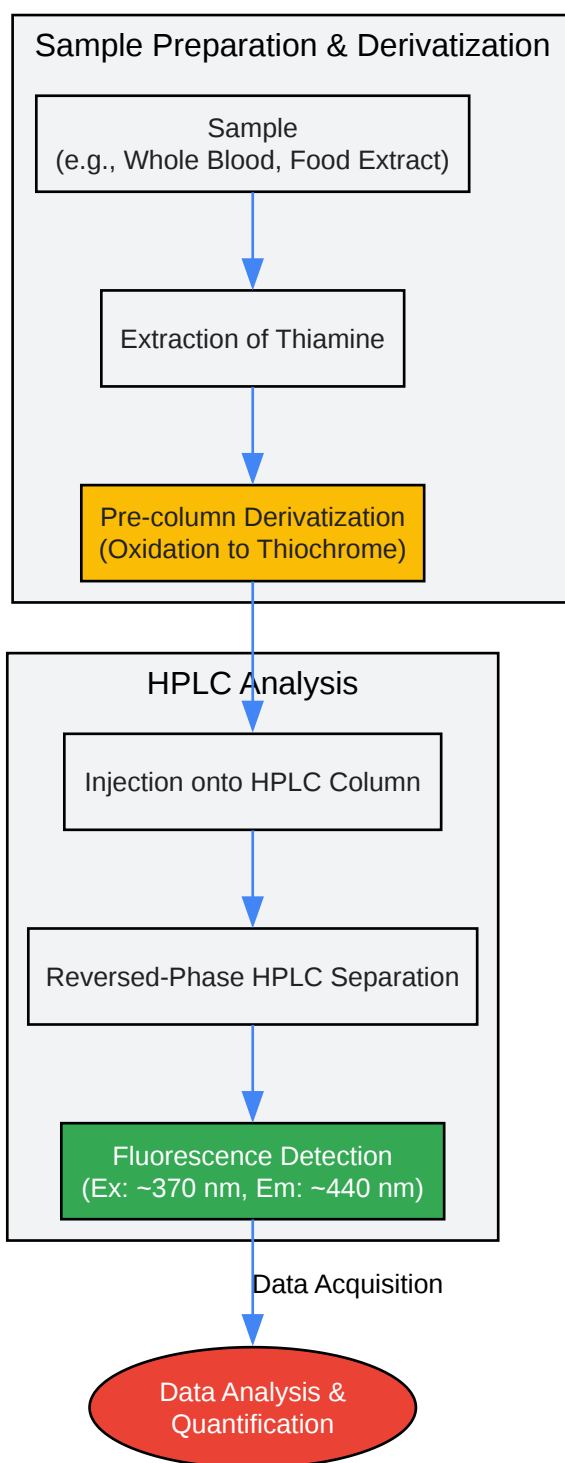
- Preparation of Solutions:
  - Prepare a solution of thiamine hydrochloride in distilled water.
  - Prepare a fresh solution of potassium ferricyanide in distilled water.
  - Prepare a solution of sodium hydroxide in distilled water (e.g., 1 M).
- Oxidation Reaction:
  - In a suitable reaction vessel, mix the thiamine hydrochloride solution with the potassium ferricyanide solution.
  - While stirring, slowly add the sodium hydroxide solution to raise the pH of the mixture to above 8. The formation of **thiochrome** is indicated by the appearance of a yellow color and blue fluorescence under UV light. The fluorescence intensity is maximal at a pH between 12 and 13.
  - The addition of a miscible organic solvent like methanol can improve the yield of **thiochrome**.
- Extraction and Purification:
  - Extract the aqueous solution with chloroform multiple times.
  - Combine the organic extracts and dry over anhydrous sodium sulfate.
  - Evaporate the chloroform under reduced pressure to obtain crude **thiochrome**.
  - The crude product can be further purified by recrystallization from a suitable solvent such as chloroform.

## Analytical Applications: HPLC Analysis of Thiamine

The conversion of thiamine to the highly fluorescent **thiochrome** is extensively used for the quantitative analysis of thiamine in various matrices, including biological fluids and food samples, via High-Performance Liquid Chromatography (HPLC) with fluorescence detection.

## Experimental Workflow: HPLC Analysis of Thiamine

The general workflow for thiamine analysis involves sample preparation, pre-column derivatization to **thiochrome**, HPLC separation, and fluorescence detection.



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**Figure 2:** HPLC analysis workflow for thiamine.

## Detailed Experimental Protocol: HPLC Analysis of Thiamine

This protocol provides a representative method for the determination of thiamine in a sample using pre-column derivatization to **thiochrome** followed by HPLC with fluorescence detection.

### 1. Sample Preparation:

- For liquid samples (e.g., whole blood), proteins are typically precipitated using an acid like trichloroacetic acid (TCA).
- For solid samples (e.g., food), thiamine is extracted using an appropriate solvent, often with enzymatic digestion to release bound forms.
- The resulting extract is clarified by centrifugation or filtration.

### 2. Pre-column Derivatization:

- To an aliquot of the sample extract, add a freshly prepared alkaline solution of potassium ferricyanide. A typical derivatization mixture may consist of potassium ferricyanide in sodium hydroxide.
- Allow the reaction to proceed for a defined period (e.g., 2-10 minutes) to ensure complete conversion of thiamine to **thiochrome**.
- The reaction can be stopped by the addition of an acid, such as phosphoric acid, although the stability of the resulting **thiochrome** should be considered.

### 3. HPLC Conditions:

- HPLC System: A standard HPLC system equipped with a fluorescence detector.
- Column: A reversed-phase C18 column is commonly used.
- Mobile Phase: A gradient elution is often employed. For example:
  - Mobile Phase A: A buffer solution (e.g., phosphate buffer) at a slightly acidic to neutral pH.

- Mobile Phase B: An organic solvent such as methanol or acetonitrile.
- A typical gradient might start with a low percentage of Mobile Phase B, which is gradually increased to elute the **thiochrome** derivatives.
- Flow Rate: Typically around 1.0 mL/min.
- Fluorescence Detector Settings:
  - Excitation Wavelength: ~370 nm
  - Emission Wavelength: ~440 nm

#### 4. Quantification:

- A calibration curve is constructed using standard solutions of thiamine that have been subjected to the same derivatization procedure.
- The concentration of thiamine in the sample is determined by comparing the peak area of the **thiochrome** derivative from the sample to the calibration curve.

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